

Application Notes: Spectrophotometric Measurement of Collagenase Activity Using FALGPA

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: FA-Leu-Gly-Pro-Ala-OH

Cat. No.: B1336296

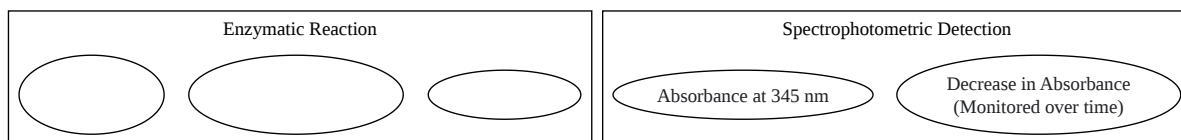
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Introduction

Collagenases are a class of enzymes belonging to the matrix metalloproteinase (MMP) family that are capable of degrading collagen.[1][2][3][4][5][6] Their activity is crucial in various physiological and pathological processes, including tissue remodeling, wound healing, and bacterial pathogenesis.[1][2][3] The accurate measurement of collagenase activity is therefore essential in diverse fields of research and drug development. This application note describes a continuous spectrophotometric assay for determining collagenase activity using the synthetic peptide substrate N-(3-[2-Furyl]acryloyl)-Leu-Gly-Pro-Ala (FALGPA).[7][8] This method is particularly suitable for bacterial collagenases, such as those from *Clostridium histolyticum*. [1][3][4][5][6]

Principle of the Assay

The FALGPA assay is based on the enzymatic cleavage of the FALGPA peptide, which mimics the structure of native collagen.[1][2][8] The collagenase enzyme specifically hydrolyzes the Leu-Gly peptide bond within the FALGPA substrate.[9] This cleavage results in a decrease in the absorbance of the solution, which can be monitored spectrophotometrically at a wavelength of 345 nm. The rate of the decrease in absorbance is directly proportional to the collagenase activity in the sample.[7][8] One unit of collagenase is defined as the amount of enzyme that hydrolyzes 1.0 μ mole of FALGPA per minute at 25°C and pH 7.5 in the presence of calcium ions.[7]



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Applications

- Determination of collagenase activity in purified enzyme preparations.[\[2\]](#)[\[4\]](#)[\[5\]](#)
- Measurement of collagenase activity in bacterial extracts.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)
- Screening and characterization of collagenase inhibitors.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)

Required Materials and Reagents

Reagent	Supplier Example	Notes
FALGPA (N-(3-[2-Furyl]acryloyl)-Leu-Gly-Pro-Ala)	Sigma-Aldrich (F5135)	Store at -20°C.
Tricine	Sigma-Aldrich (T0377)	
Calcium Chloride (CaCl ₂)	Sigma-Aldrich (21115)	
Sodium Chloride (NaCl)	Sigma-Aldrich (S6546)	
Sodium Hydroxide (NaOH)	Sigma-Aldrich (S2567)	For pH adjustment.
Hydrochloric Acid (HCl)	Sigma-Aldrich (H3162)	For pH adjustment.
Collagenase (e.g., from C. histolyticum)	Varies	For positive control and standard curve.
1,10-Phenanthroline	Sigma-Aldrich	For inhibitor control.
Ultrapure Water (≥18 MΩ·cm)		
Spectrophotometer (UV-Vis)	Capable of kinetic measurements at 345 nm.	
96-well clear, flat-bottom plates or cuvettes		
Pipettes and tips		

Experimental Protocols

1. Reagent Preparation

a. Assay Buffer (50 mM Tricine, 10 mM CaCl₂, 400 mM NaCl, pH 7.5)

- Weigh approximately 2.24 g of Tricine and dissolve in 200 mL of ultrapure water.[\[7\]](#)
- Add 20 mL of 5.0 M Sodium Chloride solution.[\[7\]](#)
- Mix thoroughly and adjust the pH to 7.5 at 25°C using 1 M NaOH or 1 M HCl.[\[7\]](#)

- Add 2.5 mL of 1 M Calcium Chloride solution (or 25 mL of a 100 mM solution).[7]
- Bring the final volume to 250 mL with ultrapure water.[7]
- Re-adjust the pH to 7.5 at 25°C if necessary.[7]
- Store the buffer at 4°C or -20°C.[3][4][5] Equilibrate to room temperature before use.[3][4][5]

b. FALGPA Substrate Solution (1.0 mM)

- Prepare a 0.48 mg/mL solution of FALGPA in the Assay Buffer.[7] The exact weight should be corrected based on the water content of the specific lot of FALGPA used.[7]
- Stir for a minimum of 30 minutes to ensure complete dissolution.[7]
- If necessary, adjust the pH to 7.5 with 1 M NaOH or 1 M HCl.[7]
- Aliquoted and stored at -20°C, protected from light.[1][3] Avoid repeated freeze-thaw cycles.[1][3]

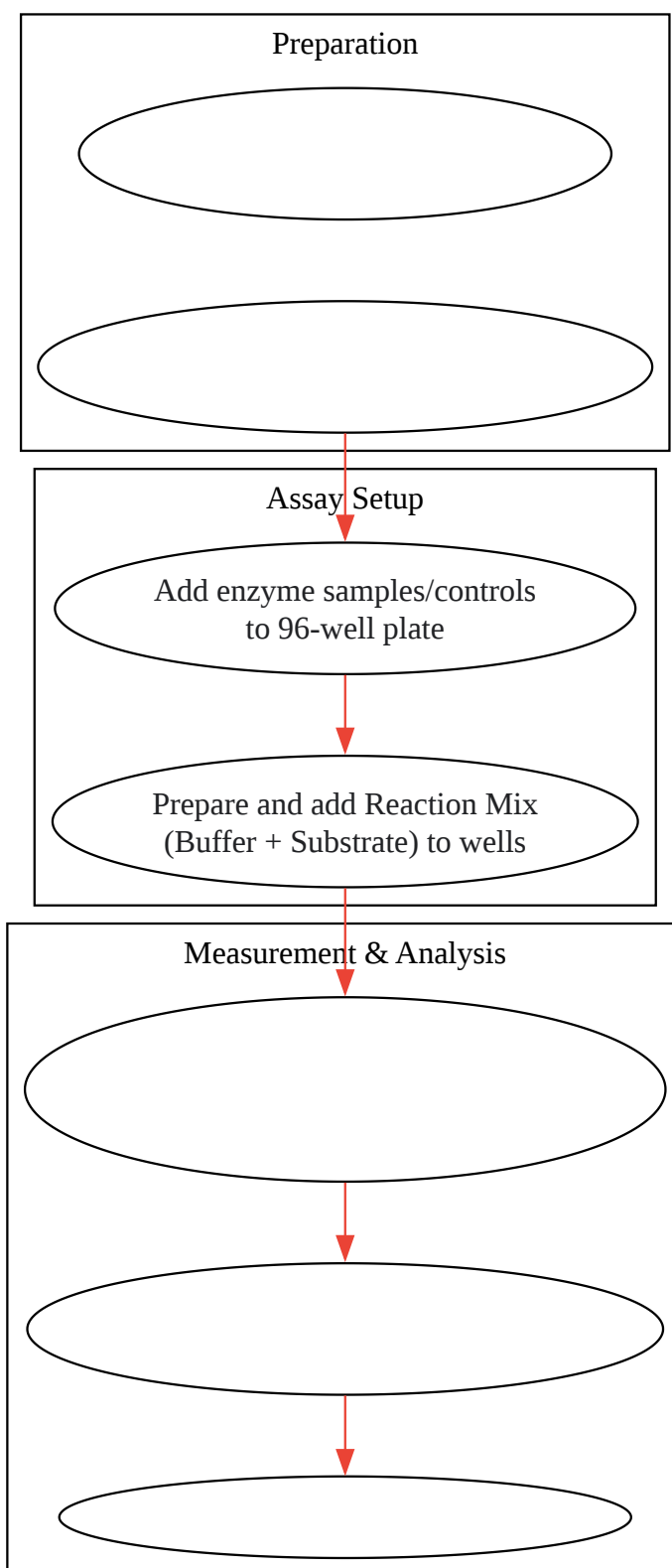
c. Collagenase Enzyme Solution

- Immediately before use, prepare a solution of collagenase in cold ultrapure water or an appropriate cold buffer (e.g., PBS or HBSS).[4][5][7]
- The optimal concentration will depend on the activity of the enzyme preparation. A starting concentration of 2 units/mL can be used as a guideline.[7] For unknown samples, it is recommended to test several dilutions to ensure the activity falls within the linear range of the assay.[3]

d. Inhibitor Solution (e.g., 1,10-Phenanthroline)

- Prepare a stock solution of the inhibitor in an appropriate solvent. For 1,10-Phenanthroline, a 1 M stock can be prepared.[1][3][4][5]

2. Standard Collagenase Activity Assay Protocol (96-well plate format)



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- Sample Preparation:

- Add 2-10 μL of the collagenase sample or bacterial extract to the desired wells of a 96-well plate.[\[3\]](#)[\[4\]](#)[\[5\]](#)
- For the positive control, add 10 μL of a known collagenase solution.[\[3\]](#)[\[4\]](#)[\[5\]](#)
- For the blank (reagent background), add the same volume of the buffer used to prepare the enzyme.
- Adjust the volume in all wells to 100 μL with Collagenase Assay Buffer.[\[3\]](#)[\[4\]](#)[\[5\]](#)
- Reaction Mix Preparation:
 - Prepare a Reaction Mix for the required number of wells. For each well, mix 40 μL of Collagenase Substrate (FALGPA) and 60 μL of Collagenase Assay Buffer.[\[3\]](#)[\[5\]](#)
 - Add 100 μL of the Reaction Mix to each well.
- Measurement:
 - Immediately place the plate in a microplate reader and begin measuring the absorbance at 345 nm in kinetic mode.[\[1\]](#)[\[2\]](#)[\[3\]](#)
 - Record readings every 25-60 seconds for 5-15 minutes at a constant temperature (e.g., 25°C or 37°C).[\[1\]](#)[\[7\]](#)[\[10\]](#)
 - Note: Low activity samples may require longer measurement times (up to 1-3 hours), while high activity samples may consume the substrate quickly and require dilution.[\[3\]](#)[\[5\]](#)

3. Protocol for Screening Collagenase Inhibitors

- Assay Setup:
 - Test Inhibitor Wells: Add 10 μL of the collagenase enzyme, 2 μL of the test inhibitor, and adjust the volume to 100 μL with Assay Buffer.[\[3\]](#)
 - Inhibitor Control Wells: Add 10 μL of the collagenase enzyme, 2 μL of a known inhibitor (e.g., 1,10-Phenanthroline), and adjust the volume to 100 μL with Assay Buffer.[\[3\]](#)[\[4\]](#)[\[5\]](#)

- Enzyme Control Wells: Add 10 µL of the collagenase enzyme and 2 µL of the solvent used for the inhibitor, then adjust the volume to 100 µL with Assay Buffer.[\[3\]](#)
- Incubation: Incubate the plate at room temperature for 10 minutes to allow the inhibitor to interact with the enzyme.[\[3\]](#)
- Initiate Reaction and Measure:
 - Add 100 µL of the Reaction Mix (see step 2.2) to all wells.
 - Immediately measure the absorbance at 345 nm in kinetic mode as described above (step 2.3).
- Calculate Percentage Inhibition:
 - Determine the reaction rates ($\Delta A/\text{min}$) for the enzyme control and the test inhibitor wells.
 - Calculate the percentage of inhibition using the following formula: % Inhibition =
$$\frac{[(\text{RateEnzyme Control} - \text{RateTest Inhibitor}) / \text{RateEnzyme Control}] \times 100}{1}$$

Data Presentation

Table 1: Reaction Mixture Composition

Component	Volume per Well	Final Concentration (in 3.00 mL total volume)
FALGPA Solution (1.0 mM)	2.90 mL	0.967 mM
Enzyme Solution	0.10 mL	Varies (e.g., 0.20 units)
Final Concentrations of Buffer Components		
Tricine	48.3 mM	
Calcium Chloride	9.67 mM	
Sodium Chloride	387 mM	
Note: This table is based on a standard 3.00 mL cuvette-based assay. ^[7] Concentrations should be adjusted based on the final reaction volume in a 96-well plate.		

Calculation of Collagenase Activity

The activity of the collagenase enzyme is calculated from the linear portion of the reaction curve ($\Delta A_{345}/\text{minute}$).

Formula:

$$\text{Collagenase Activity (units/mL)} = (\Delta A_{345}/\text{minTest} - \Delta A_{345}/\text{minBlank}) \times V_t / (\epsilon \times V_e)$$

Where:

- $\Delta A_{345}/\text{min}$ = The maximum linear rate of decrease in absorbance at 345 nm per minute.
- V_t = Total volume of the reaction (in mL).^{[1][2]}
- ϵ = Millimolar extinction coefficient of FALGPA at 345 nm, which is 0.53 mM⁻¹cm⁻¹.^{[1][2][7]}

- V_e = Volume of the enzyme solution added (in mL).^{[1][2]}

One unit of activity is defined as the hydrolysis of 1.0 μ mole of FALGPA per minute.^[7]

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- To cite this document: BenchChem. [Application Notes: Spectrophotometric Measurement of Collagenase Activity Using FALGPA]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1336296#spectrophotometric-measurement-of-collagenase-using-falgpa]

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